

Safety Data Sheet: Dodecyl N,N-dimethylaminoacetate-d6 - An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dodecyl N,N-dimethylaminoacetate-d6*
Cat. No.: *B15622568*

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **Dodecyl N,N-dimethylaminoacetate-d6** is publicly available. This guide is compiled based on the safety data for the non-deuterated analogue, Dodecyl N,N-dimethylaminoacetate (CAS No. 112-18-5), and general knowledge of the toxicological impact of deuteration. The safety profiles of deuterated and non-deuterated compounds are often similar; however, differences in metabolism and toxicity can occur.^{[1][2][3][4][5]} This document is intended for informational purposes for researchers, scientists, and drug development professionals and should not replace a formal risk assessment.

Hazard Identification

Dodecyl N,N-dimethylaminoacetate is classified as a hazardous substance. The primary hazards are related to its corrosive and irritant properties, and its toxicity to aquatic life.

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[6]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life.
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects.[6]

Signal Word: Danger

Hazard Pictograms:

Hazardous to the Aquatic Environment

p3

Health Hazard/Hazard to the Ozone Layer

p2

Corrosion

p1

[Click to download full resolution via product page](#)

GHS Hazard Pictograms

Toxicological Data

The following tables summarize the available quantitative toxicological data for the non-deuterated Dodecyl N,N-dimethylaminoacetate. The impact of deuteration on these values is not known but is generally expected to be minor for acute toxicity.

Acute Toxicity Data:

Route of Exposure	Species	Value	Reference
Oral (LD50)	Rat	1450 mg/kg	[7]
Dermal (LD50)	Rabbit	> 5000 mg/kg	[8]

Ecotoxicity Data:

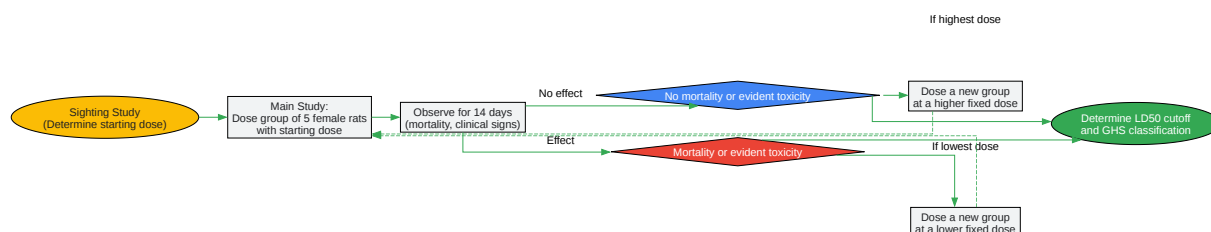
Organism	Test	Value	Exposure Time	Reference
Zebra fish (Danio rerio)	LC50	0.7 mg/L	96 hours	[7]
Golden orfe (Leuciscus idus)	LC50	0.5 mg/L	48 hours	[7]

Experimental Protocols

The following are representative experimental protocols based on OECD guidelines for assessing the key toxicological endpoints. The actual studies for Dodecyl N,N-dimethylaminoacetate may have followed similar procedures.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This method is designed to estimate the oral LD50 value.[7][9][10]

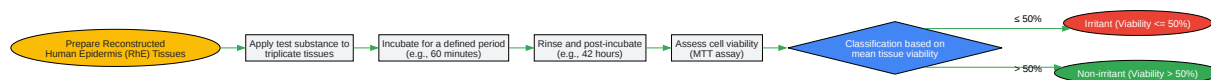


[Click to download full resolution via product page](#)

Workflow for Acute Oral Toxicity (OECD 420)

Skin Corrosion/Irritation (Based on OECD Guideline 439 - In Vitro)

This in vitro test uses a reconstructed human epidermis (RhE) model to assess skin irritation potential.^{[11][12][13][14][15]}

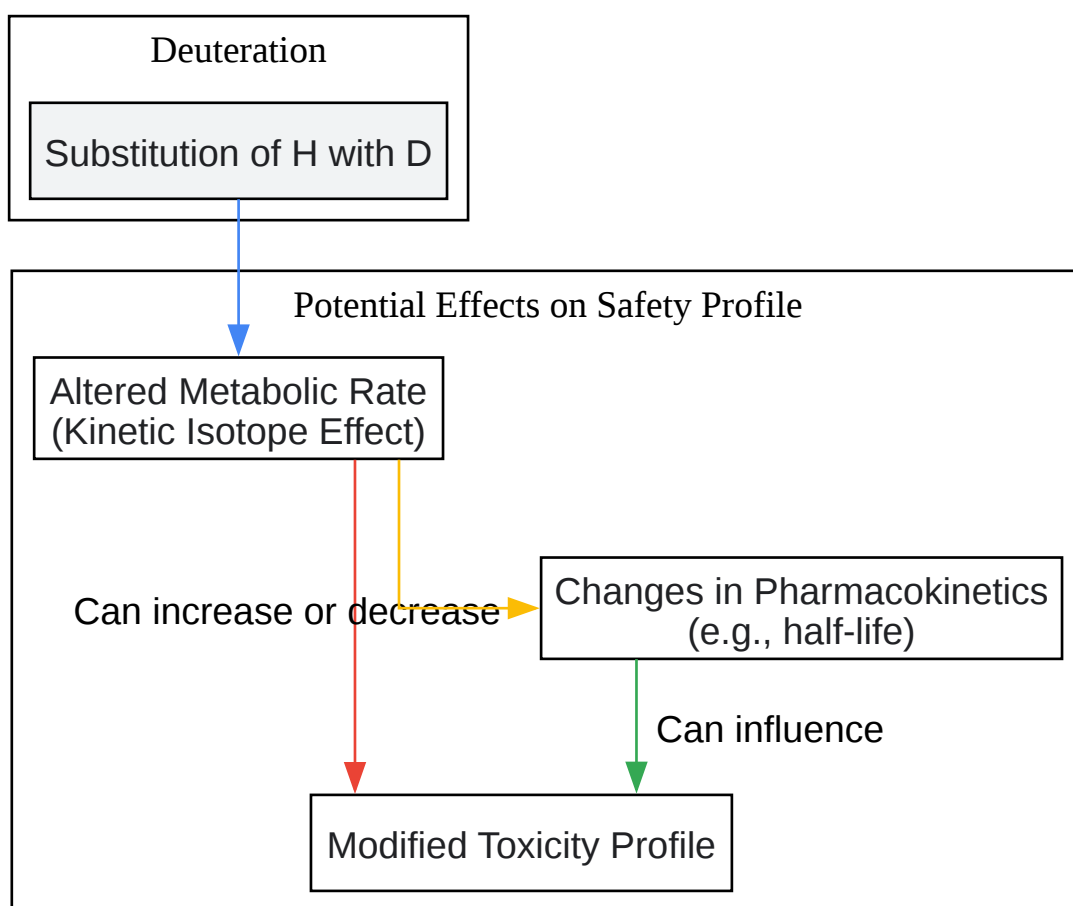
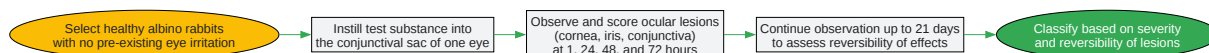


[Click to download full resolution via product page](#)

Workflow for In Vitro Skin Irritation (OECD 439)

Serious Eye Damage/Eye Irritation (Based on OECD Guideline 405 - In Vivo)

This in vivo test is typically performed on albino rabbits to assess the potential for a substance to cause eye irritation or damage.^{[6][16][17][18][19]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. salamandra.net [salamandra.net]
- 2. bioscientia.de [bioscientia.de]
- 3. Impact of Deuterium Substitution on the Pharmacokinetics of Pharmaceuticals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Applications of Deuterium in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Deuterated drug - Wikipedia [en.wikipedia.org]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. m.youtube.com [m.youtube.com]
- 10. oecd.org [oecd.org]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. mbresearch.com [mbresearch.com]
- 13. x-cellr8.com [x-cellr8.com]
- 14. oecd.org [oecd.org]
- 15. oecd.org [oecd.org]
- 16. ACUTE EYE IRRITATION OECD GUIDELINE BY SEJAL AGRAWAL | PPTX [slideshare.net]
- 17. nucro-technics.com [nucro-technics.com]
- 18. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 19. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [Safety Data Sheet: Dodecyl N,N-dimethylaminoacetate-d6 - An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15622568/docs#safety-data-sheet-dodecyl-n-n-dimethylaminoacetate-d6-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15622568/docs#safety-data-sheet-dodecyl-n-n-dimethylaminoacetate-d6-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)